

# Tetracosane: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Tetracosane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of **tetracosane**, a long-chain alkane with the chemical formula  $C_{24}H_{50}$ . The information is presented to be a valuable resource for researchers, scientists, and professionals in drug development and related fields.

## Core Physical and Chemical Properties

**Tetracosane** is a saturated hydrocarbon, meaning it consists entirely of hydrogen and carbon atoms linked by single bonds.<sup>[1]</sup> At room temperature, it exists as a white, waxy solid.<sup>[2]</sup> Its linear structure and nonpolar nature are key determinants of its physical and chemical characteristics.

## Physical Properties

The physical properties of **tetracosane** are summarized in the table below, providing a clear reference for its behavior under various conditions.

Property	Value	Units	Conditions
Molecular Formula	C <sub>24</sub> H <sub>50</sub>	-	-
Molar Mass	338.664	g·mol <sup>-1</sup>	-
Appearance	Colourless, waxy crystals	-	Standard
Melting Point	48 to 54	°C	1 atm
Boiling Point	391.4	°C	1 atm
Density	0.7991	g/cm <sup>3</sup>	20 °C
Vapor Pressure	4.07 x 10 <sup>-6</sup>	mmHg	25 °C
Flash Point	> 113	°C	Closed cup
Refractive Index	1.4283	-	70 °C
Crystal Structure	Orthorhombic	-	-

Data compiled from:[\[3\]](#)[\[4\]](#)[\[5\]](#)

## Solubility

**Tetracosane**'s nonpolar character dictates its solubility. It is insoluble in water but shows good solubility in nonpolar organic solvents.

Solvent	Solubility
Water	Insoluble
Benzene	Very soluble
Toluene	Very soluble
Ether	Very soluble
Alcohol	Soluble
Chloroform	Soluble (10%)

Data compiled from:

## Chemical Properties and Reactivity

Alkanes, including **tetracosane**, are known for their chemical inertness. This lack of reactivity is due to the strength and nonpolar nature of the C-C and C-H single bonds. **Tetracosane** does not participate in complex signaling pathways and is stable under normal conditions.

The primary reactions that alkanes undergo are typically under harsh conditions:

- **Combustion:** In the presence of excess oxygen and an ignition source, **tetracosane** will undergo complete combustion to produce carbon dioxide and water.
- **Halogenation:** This reaction requires ultraviolet (UV) light and involves the substitution of hydrogen atoms with halogen atoms (e.g., chlorine, bromine).
- **Pyrolysis (Cracking):** At high temperatures, the C-C bonds in long-chain alkanes like **tetracosane** can break, forming smaller alkanes and alkenes.

Due to its inert nature, **tetracosane** is not involved in biological signaling pathways. Its primary relevance in a biological context would be related to its physical properties, such as its potential to be a component of lipid mixtures or its use as a non-reactive matrix.

## Experimental Protocols

The following sections detail generalized experimental methodologies for determining the key physical properties of solid organic compounds like **tetracosane**.

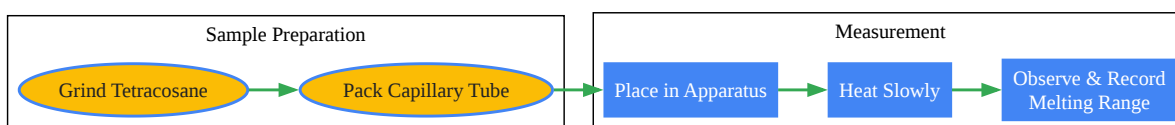
### Melting Point Determination

The melting point of a solid is the temperature at which it transitions from a solid to a liquid phase. A sharp melting point range is indicative of a pure compound.

Methodology:

- **Sample Preparation:** A small amount of finely powdered **tetracosane** is packed into a capillary tube, which is sealed at one end.

- **Apparatus Setup:** The capillary tube is attached to a thermometer, and both are placed in a heating bath (e.g., an oil bath or a melting point apparatus with a heated block).
- **Heating:** The sample is heated slowly and steadily.
- **Observation:** The temperature at which the first liquid appears (the beginning of melting) and the temperature at which the entire solid has turned into a liquid (the end of melting) are recorded. This range is the melting point.



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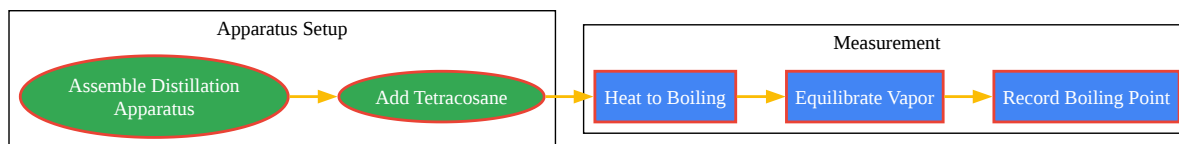
*Workflow for Melting Point Determination.*

## Boiling Point Determination

Given **tetracosane**'s high boiling point, specialized techniques are required for its determination. A common method for high-boiling point liquids is distillation.

Methodology:

- **Apparatus Setup:** A distillation apparatus is assembled with the **tetracosane** sample in the distilling flask.
- **Heating:** The sample is heated to its boiling point.
- **Vaporization and Condensation:** The vapor rises and is cooled by a condenser, returning to a liquid state.
- **Temperature Reading:** The thermometer bulb is positioned in the vapor path to measure the temperature at which the liquid and vapor are in equilibrium. This stable temperature is the boiling point.



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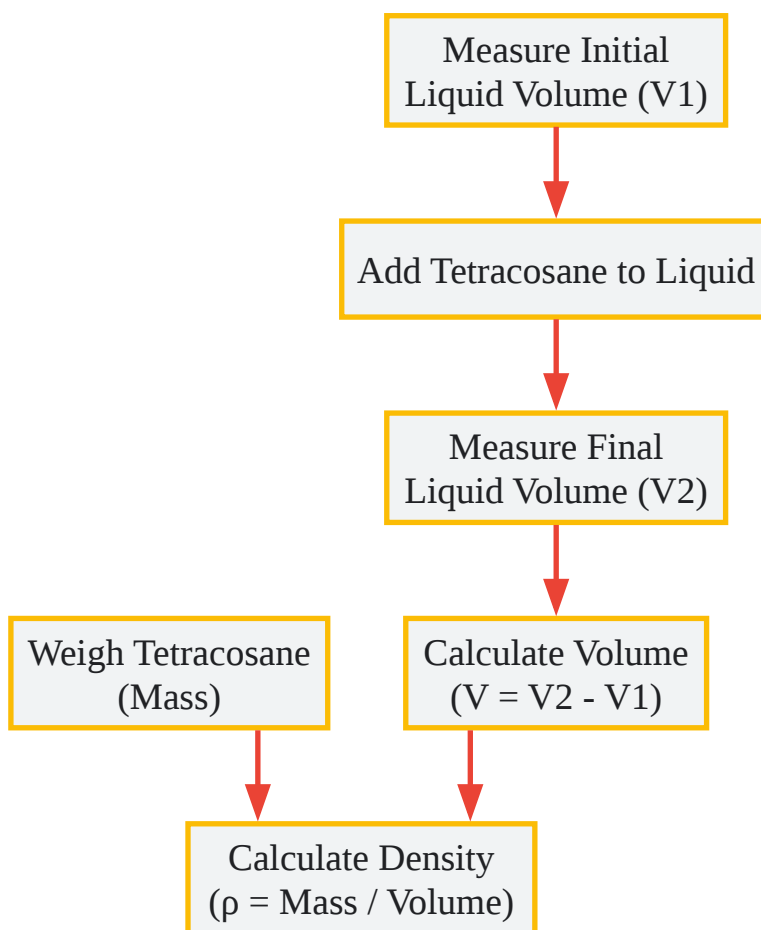
*Workflow for Boiling Point Determination.*

## Density Determination

The density of a solid can be determined by measuring its mass and volume. For an irregularly shaped solid like crystalline **tetracosane**, the volume can be found using the liquid displacement method.

Methodology:

- **Mass Measurement:** The mass of a sample of **tetracosane** is accurately measured using an analytical balance.
- **Volume Measurement by Displacement:** A graduated cylinder is partially filled with a liquid in which **tetracosane** is insoluble (e.g., water). The initial volume is recorded. The weighed **tetracosane** sample is then carefully added to the graduated cylinder, and the new volume is recorded. The difference between the two volumes is the volume of the **tetracosane** sample.
- **Calculation:** Density is calculated by dividing the mass of the sample by its volume.



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*Workflow for Density Determination.*

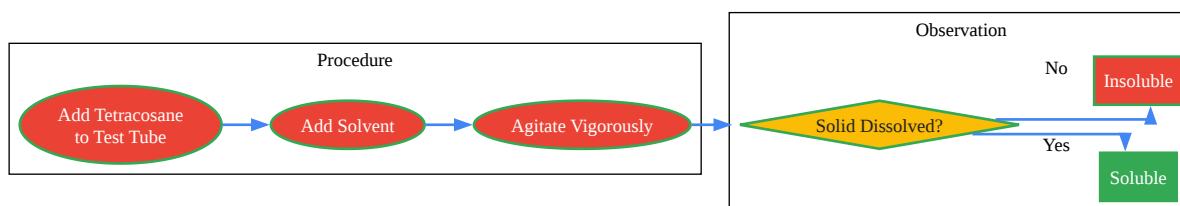
## Solubility Determination

A qualitative assessment of solubility can be performed by observing the dissolution of a solute in a solvent.

Methodology:

- Sample Preparation: A small, measured amount of **tetracosane** is placed in a test tube.
- Solvent Addition: A measured volume of the solvent is added to the test tube.
- Mixing: The mixture is agitated vigorously to promote dissolution.

- Observation: The mixture is visually inspected to determine if the **tetracosane** has dissolved. If it has, it is deemed soluble. If a significant amount of solid remains, it is considered insoluble.



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*Workflow for Qualitative Solubility Determination.*

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